

Characterization of 2,3-Dihydrobenzo[b]furan-7-ylamine Metabolites: A Comparative Guide

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Compound of Interest

Compound Name: 2,3-Dihydrobenzo[b]furan-7-ylamine

Cat. No.: B084802

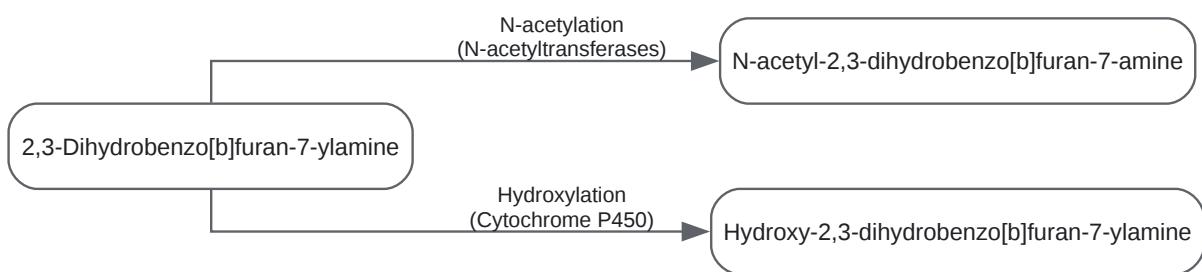
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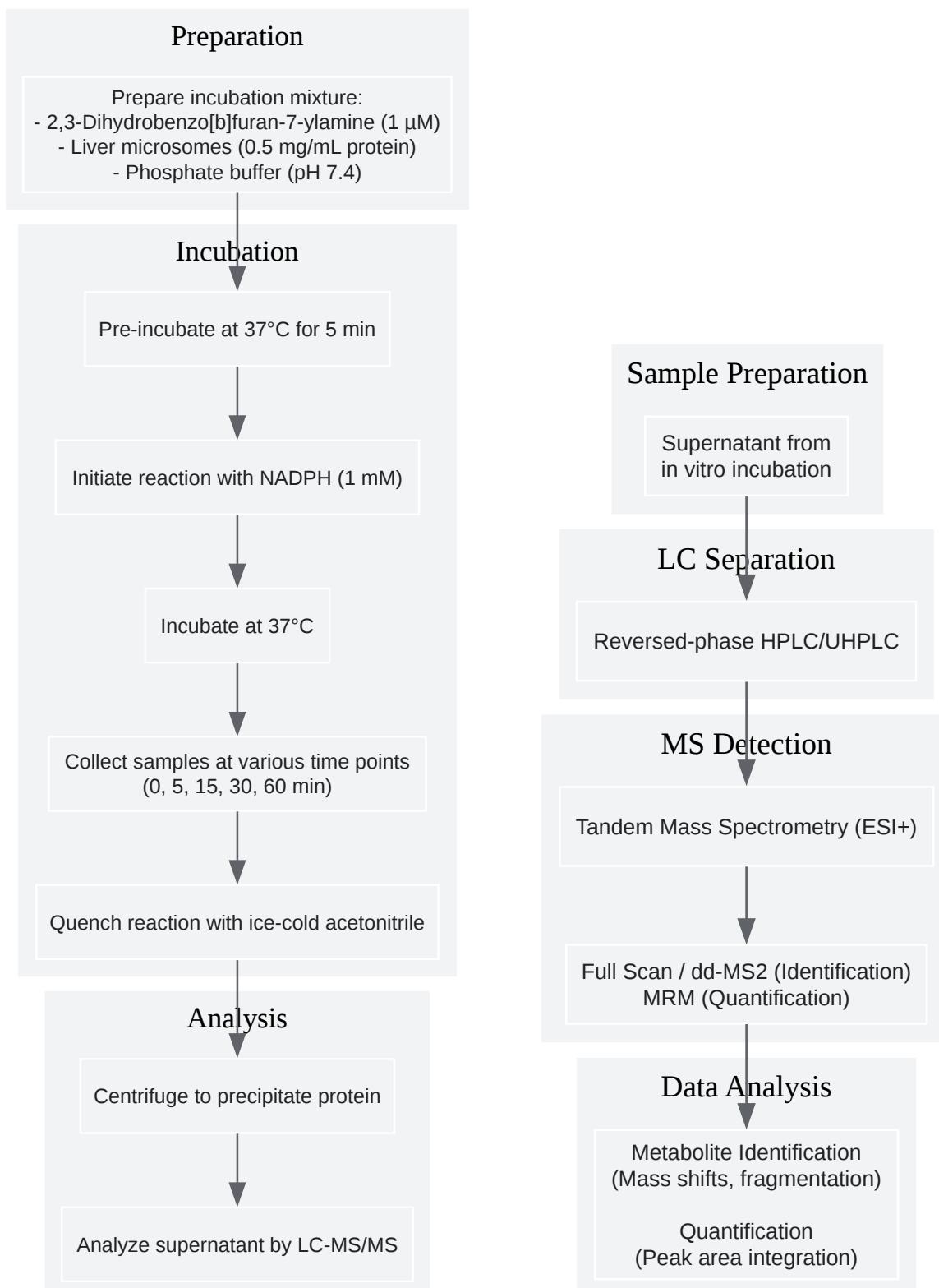
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the metabolic fate of **2,3-Dihydrobenzo[b]furan-7-ylamine**, a significant scaffold in medicinal chemistry. Understanding the metabolic pathways of this compound is crucial for drug discovery and development, as metabolism significantly influences the pharmacokinetic and pharmacodynamic properties of a drug candidate. This document summarizes the predicted metabolic transformations, offers a comparison with structurally related compounds, and provides detailed experimental protocols for the characterization of its metabolites.

Predicted Metabolic Pathways of 2,3-Dihydrobenzo[b]furan-7-ylamine

Based on the metabolism of structurally similar compounds, the primary metabolic pathways for **2,3-Dihydrobenzo[b]furan-7-ylamine** are predicted to be N-acetylation of the primary aromatic amine and hydroxylation of the dihydrobenzofuran ring. Aromatic amines are well-known substrates for N-acetyltransferases (NATs), leading to the formation of N-acetylated metabolites.^{[1][2]} Additionally, the dihydrobenzofuran moiety is susceptible to oxidative metabolism, primarily through cytochrome P450 enzymes, resulting in hydroxylated derivatives.





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